

# How to dissolve and store UZH1a for long-term use

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## Compound of Interest

Compound Name: UZH1a

Cat. No.: B15581348

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## Application Notes and Protocols for UZH1a

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**UZH1a** is a potent and selective inhibitor of the N6-methyladenosine (m6A) methyltransferase METTL3, with an IC<sub>50</sub> of 280 nM.[1][2] It serves as a valuable chemical probe for studying the role of METTL3 and m6A RNA modification in various cellular processes.[1][2] **UZH1a** has demonstrated anti-tumor activity, including the induction of apoptosis and cell cycle arrest in acute myeloid leukemia (AML) cell lines, making it a compound of interest in cancer research and drug development.[2][3] Proper dissolution and storage are critical for maintaining the stability and activity of **UZH1a** for reproducible experimental results.

### Physicochemical Properties

A summary of the key physicochemical properties of **UZH1a** is provided in the table below.

Property	Value	Reference
Molecular Formula	C32H42N6O	[1]
Molecular Weight	558.71 g/mol	[1]
Biochemical Potency (IC50)	280 nM	[1][2]
Cellular Potency (IC50)	MOLM-13: 11 $\mu$ M MHEK293T: 67 $\mu$ M $\mu$ MU2Os: 87 $\mu$ M	[1][2]
Cellular m6A Reduction (IC50)	MOLM-13: 4.6 $\mu$ M	[1][2]
Octanol-Water Partition Coefficient (logD7.4)	2.6	[4][5]

## Dissolution Protocols

**UZH1a** requires different dissolution protocols for in vitro and in vivo applications. For all applications, it is recommended to start by preparing a stock solution in an appropriate organic solvent.

## In Vitro Stock Solution Preparation

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions of **UZH1a** for use in cell-based assays.

Protocol:

- Weigh the desired amount of **UZH1a** powder in a sterile microcentrifuge tube.
- Add the calculated volume of pure, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- Vortex or sonicate the solution gently until the compound is completely dissolved. If precipitation occurs, gentle warming can be applied.[1]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

## In Vivo Formulation Preparation

For animal studies, a clear stock solution in DMSO should first be prepared, followed by dilution in a suitable vehicle. The final working solution for in vivo experiments should be prepared fresh on the day of use.<sup>[1]</sup> Below are established protocols for preparing **UZH1a** formulations for in vivo administration.

#### 3.2.1. Corn Oil-Based Formulation

Component	Percentage
DMSO	10%
Corn Oil	90%

Protocol:

- Prepare a concentrated stock solution of **UZH1a** in DMSO (e.g., 60 mg/mL).
- For a 1 mL final volume, add 100 µL of the DMSO stock solution to 900 µL of corn oil.
- Mix thoroughly until a clear, homogenous solution is obtained.<sup>[1]</sup>
- Note: This formulation achieves a solubility of  $\geq 6$  mg/mL (10.74 mM).<sup>[1]</sup> Careful consideration is advised if the continuous dosing period exceeds half a month.<sup>[1]</sup>

#### 3.2.2. PEG300 and Tween-80-Based Formulation

Component	Percentage
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%

Protocol:

- Prepare a concentrated stock solution of **UZH1a** in DMSO (e.g., 55 mg/mL).

- For a 1 mL final volume, add 100  $\mu$ L of the DMSO stock solution to 400  $\mu$ L of PEG300 and mix well.
- Add 50  $\mu$ L of Tween-80 to the mixture and mix until uniform.
- Add 450  $\mu$ L of saline to reach the final volume of 1 mL and mix thoroughly.<sup>[1]</sup>
- Note: This formulation yields a clear solution with a solubility of  $\geq 5.5$  mg/mL (9.84 mM).<sup>[1]</sup>

### 3.2.3. SBE- $\beta$ -CD-Based Formulation

Component	Percentage
DMSO	10%
20% SBE- $\beta$ -CD in Saline	90%

#### Protocol:

- Prepare a concentrated stock solution of **UZH1a** in DMSO (e.g., 55 mg/mL).
- Prepare a 20% (w/v) solution of Captisol® (SBE- $\beta$ -CD) in saline.
- For a 1 mL final volume, add 100  $\mu$ L of the DMSO stock solution to 900  $\mu$ L of the 20% SBE- $\beta$ -CD solution.
- Mix until a clear solution is achieved.<sup>[1]</sup>
- Note: This formulation results in a solubility of  $\geq 5.5$  mg/mL (9.84 mM).<sup>[1]</sup>

## Long-Term Storage

Proper storage is crucial to maintain the stability and activity of **UZH1a**.

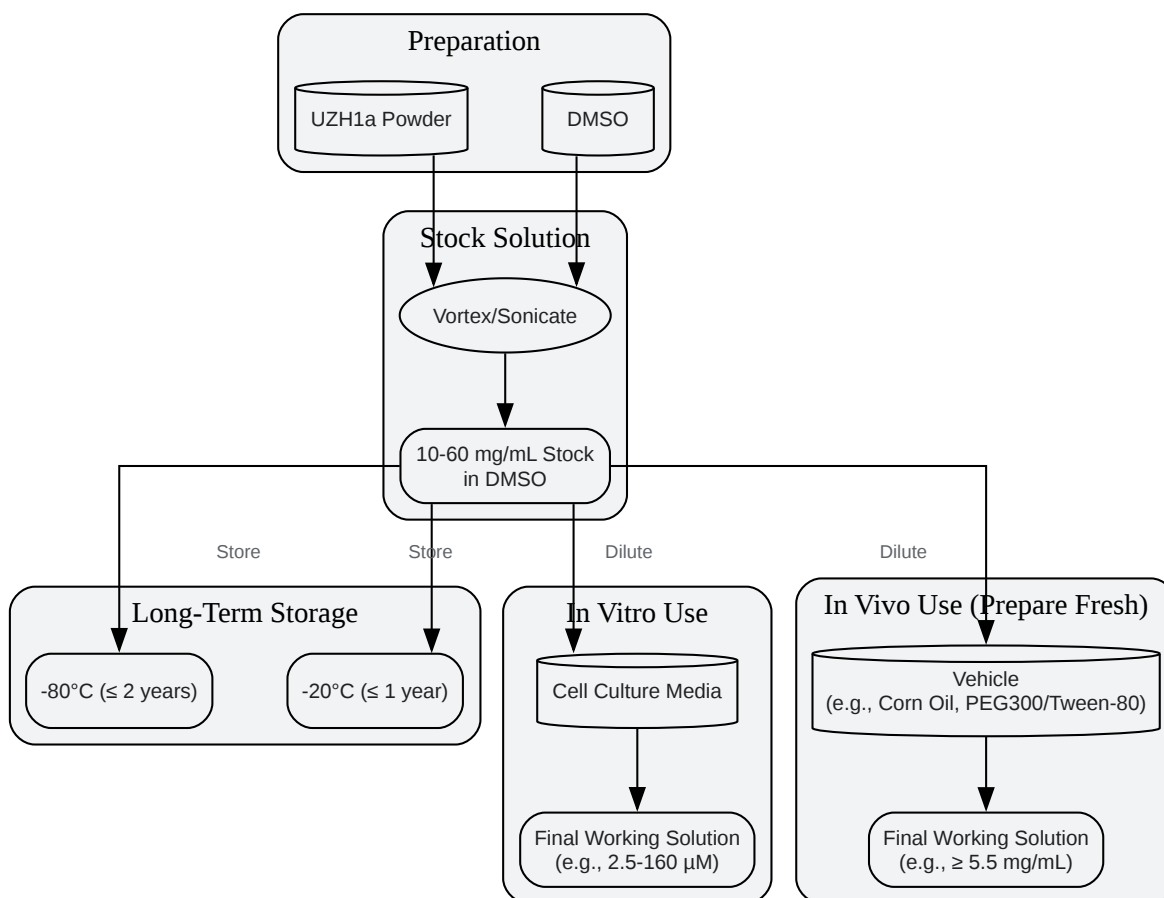
Storage Temperature	Duration	Recommendations
-80°C	Up to 2 years	Recommended for long-term storage of stock solutions. <a href="#">[1]</a>
-20°C	Up to 1 year	Suitable for shorter-term storage of stock solutions. <a href="#">[1]</a>

#### Key Recommendations:

- Store stock solutions in tightly sealed vials to prevent evaporation and contamination.
- Aliquot stock solutions to minimize the number of freeze-thaw cycles.
- Protect from light.
- In vivo working solutions should be prepared fresh daily.[\[1\]](#)

## Visual Protocols and Pathways

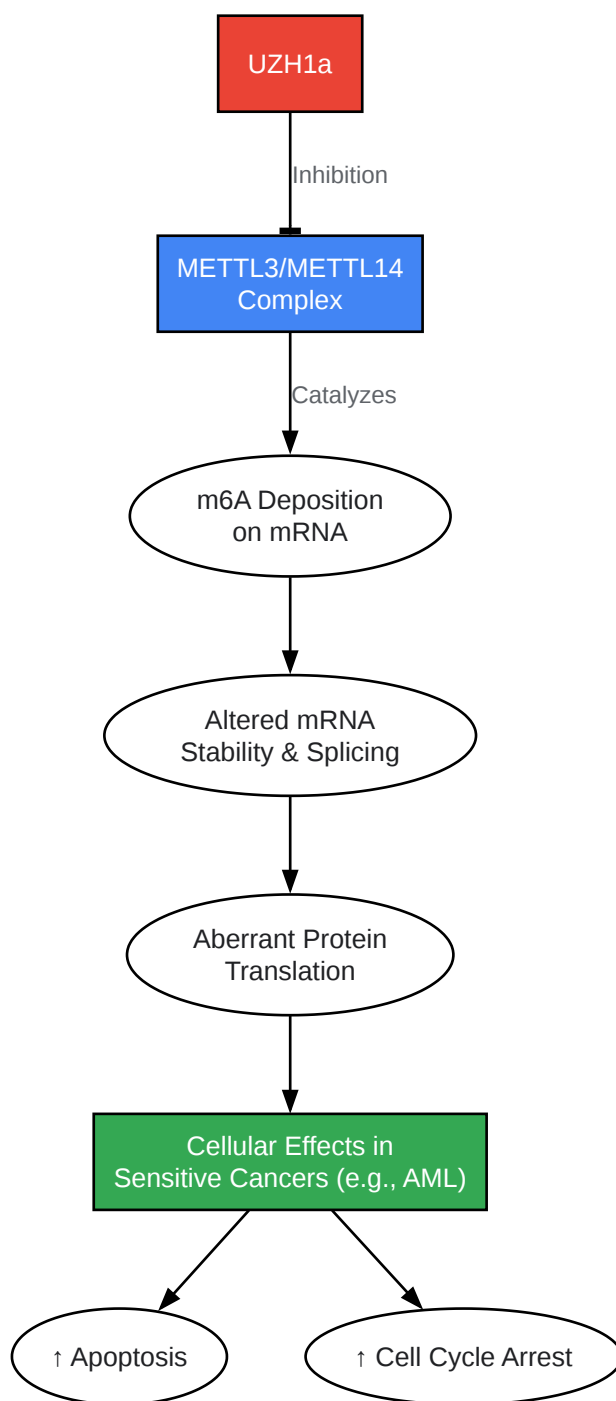
### Experimental Workflow for UZH1a Dissolution and Storage



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Caption: Workflow for **UZH1a** dissolution and storage.

## UZH1a Mechanism of Action Signaling Pathway



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Caption: **UZH1a** inhibits METTL3, leading to cellular effects.

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